

# "physical and chemical properties of 7-Methyloct-7-EN-1-YN-4-OL"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Methyloct-7-EN-1-YN-4-OL

Cat. No.: B15425681

[Get Quote](#)

## Technical Guide: 7-Methyloct-7-en-1-yn-4-ol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a summary of the known physical and chemical properties of the organic compound **7-Methyloct-7-en-1-yn-4-ol**. Due to the limited availability of specific experimental data for this molecule in publicly accessible databases and literature, this document also includes general characteristics of enyne alcohols to provide a contextual understanding. The guide is intended for researchers and professionals in the fields of chemistry and drug development who require a concise overview of this compound. All quantitative data is presented in structured tables, and a generalized experimental workflow is visualized.

### Chemical Identity

**7-Methyloct-7-en-1-yn-4-ol** is a secondary alcohol containing both a double bond (alkene) and a triple bond (alkyne) in its carbon chain.

Identifier	Value
IUPAC Name	7-methyloct-7-en-1-yn-4-ol[1]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O[1]
Molecular Weight	138.21 g/mol [1]
CAS Number	96488-58-3[1]
SMILES	<chem>CC(=C)CCC(CC#C)O</chem> [1]
InChI Key	UXSZMEZYKBWHIC-UHFFFAOYSA-N[1]

## Physical Properties

Specific experimental data for the physical properties of **7-Methyloct-7-en-1-yn-4-ol**, such as melting point, boiling point, and density, are not readily available in the cited literature. However, general properties of related unsaturated alcohols can provide an estimation. Alcohols exhibit higher boiling points than alkanes of similar molecular weight due to hydrogen bonding.[2][3] The solubility of alcohols in water decreases as the carbon chain length increases.[2][3] Alkynes are generally nonpolar but are more polar than corresponding alkanes and alkenes.[4]

Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available
Calculated XLogP3-AA	2.3[1]

## Chemical and Spectral Properties

The chemical reactivity of **7-Methyloct-7-en-1-yn-4-ol** is dictated by its functional groups: the hydroxyl group, the carbon-carbon double bond, and the carbon-carbon triple bond. The

terminal alkyne provides a site for deprotonation and subsequent reactions, a characteristic feature of terminal alkynes.[\[5\]](#)

Spectral Data: While specific spectra for **7-Methyloct-7-en-1-yn-4-ol** are not directly provided, references indicate the availability of  $^{13}\text{C}$  NMR and GC-MS data.[\[1\]](#)

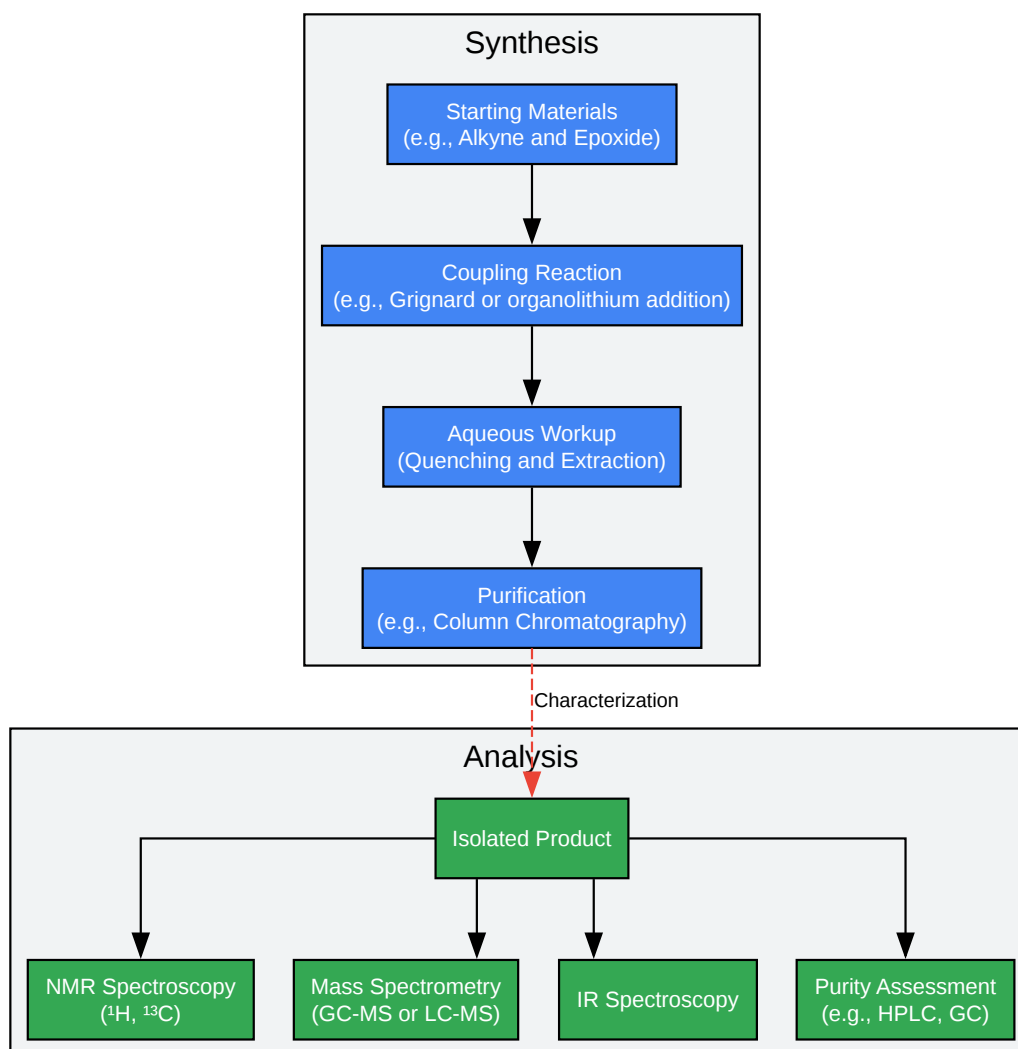
Spectral Data Type	Availability
$^1\text{H}$ NMR	Data not available
$^{13}\text{C}$ NMR	Referenced, but data not available in snippets <a href="#">[1]</a>
Mass Spectrometry (GC-MS)	Referenced, but data not available in snippets <a href="#">[1]</a>
Infrared (IR)	Data not available

## Experimental Protocols

Detailed experimental protocols for the synthesis of **7-Methyloct-7-en-1-yn-4-ol** are not available in the searched literature. However, a general approach to synthesizing similar enyne alcohols can be conceptualized.

Below is a generalized workflow for the synthesis and characterization of an enyne alcohol.

## Generalized Workflow for Enyne Alcohol Synthesis and Analysis



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis and analysis of an enyne alcohol.

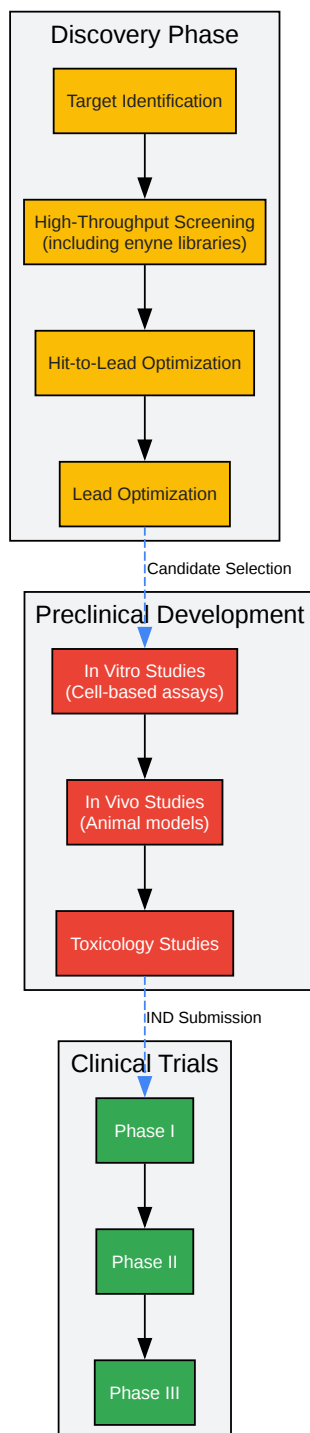
## Biological Activity and Signaling Pathways

There is no specific information available in the searched literature regarding the biological activity or involvement in signaling pathways of **7-Methyloct-7-en-1-yn-4-ol**.

However, the broader class of enyne derivatives has been noted for various biological activities. Some natural and synthetic enynes have demonstrated potent anti-inflammatory properties.[1][6] Additionally, some polyunsaturated alcohols and their derivatives have been investigated for their potential as insecticides.

As no specific signaling pathway has been identified for **7-Methyloct-7-en-1-yn-4-ol**, a representative diagram for a hypothetical drug discovery process is provided below.

## Hypothetical Drug Discovery and Development Pathway

[Click to download full resolution via product page](#)

Caption: A hypothetical pathway for drug discovery and development.

## Conclusion

**7-Methyloct-7-en-1-yn-4-ol** is a structurally interesting molecule for which foundational chemical identifiers are available. However, a comprehensive understanding of its physical properties, a detailed protocol for its synthesis, and its biological significance are currently lacking in the public domain. Further experimental investigation is required to fully characterize this compound and explore its potential applications. This guide serves as a starting point for researchers by consolidating the available information and highlighting the existing knowledge gaps.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Insights on the isolation, biological activity and synthetic protocols of enyne derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. byjus.com [byjus.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Physical properties of Alkynes [quimicaorganica.org]
- 5. Hydrocarbons- Properties of Alkynes | askITians [askiitians.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["physical and chemical properties of 7-Methyloct-7-EN-1-YN-4-OL"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15425681#physical-and-chemical-properties-of-7-methyloct-7-en-1-yn-4-ol]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)